

# DBM-MMAF Storage Conditions and Quantitative Data

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Compound Focus: **Dbm-mmaf**

Cat. No.: S12889287

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The table below summarizes the available quantitative data on **DBM-MMAF** storage and handling, primarily sourced from a commercial supplier's specifications [1].

Parameter	Specification / Condition
CAS Number	1810001-93-4 [1]
Molecular Formula	C <sub>49</sub> H <sub>74</sub> Br <sub>2</sub> N <sub>6</sub> O <sub>11</sub> [1]
Molecular Weight	1082.95 g/mol [1]

| **Recommended Storage** | Solid form: 4°C, protected from light [1]. Solution in DMSO: -80°C for 6 months; -20°C for 1 month (protected from light) [1]. || **Solubility (DMSO)** | 200 mg/mL (184.68 mM) [1] |

## DBM-MMAF Context and Experimental Insights

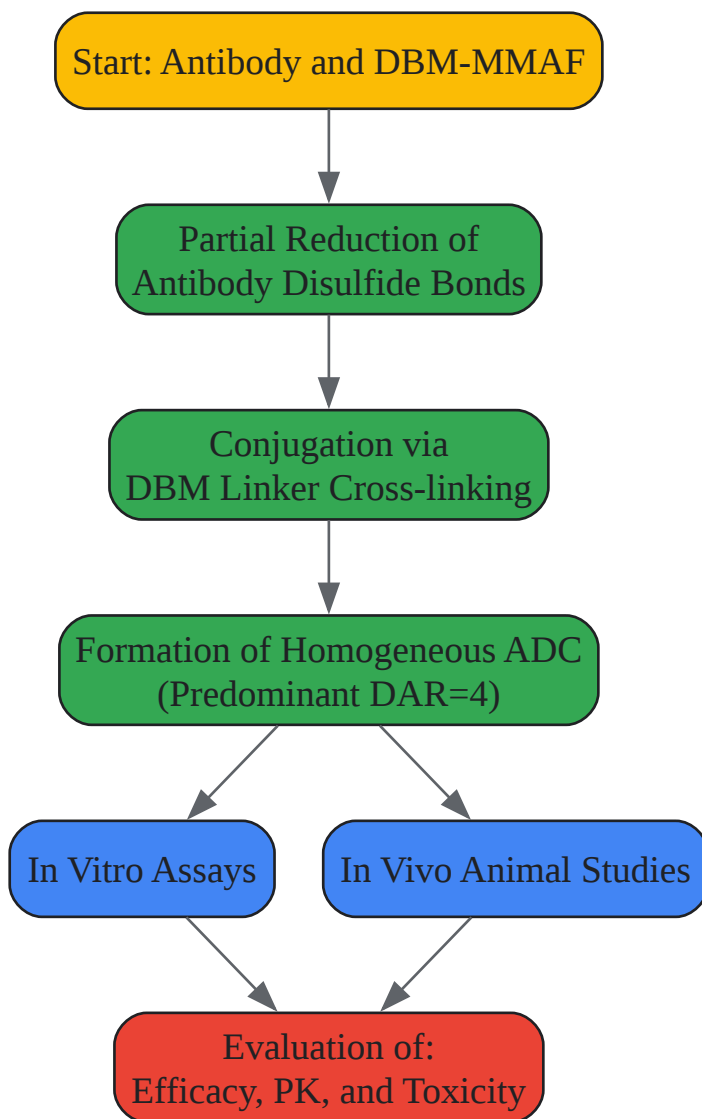
**DBM-MMAF** is an antibody-drug conjugate (ADC) linker-payload complex. It consists of a cytotoxic agent, **Monomethyl Auristatin F (MMAF)**, linked via a **Dibromomaleimide (DBM)** group [1] [2].

The **DBM linker** is a key feature. It is a bifunctional group designed to cross-link interchain cysteines on an antibody, creating a homogeneous ADC with a drug-to-antibody ratio (DAR) of predominantly four [2].

Studies comparing ADCs made with **DBM-MMAF** and conventional maleimide linkers (MC-MMAF) have shown that the DBM-based conjugates offer several advantages [2]:

- **Improved Homogeneity:** Creates a more uniform ADC product [2].
- **Enhanced Pharmacokinetics:** Remains in circulation longer [2].
- **Superior In Vivo Efficacy:** Shows better anti-tumor activity in mouse models [2].
- **Reduced Toxicity:** Demonstrates a better safety profile [2].

The following diagram illustrates the basic workflow for creating and testing a DBM-based ADC:



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Workflow for creating and evaluating a DBM-based ADC.

## A Note on Information Availability and Future Research

The available information has some limitations. The provided storage data is from a commercial source without detailed supporting stability studies [1]. The search results also lack the specific, step-by-step experimental protocols for stability testing that you requested.

To deepen your investigation, you could:

- **Consult Regulatory Documents:** Search for the Investigational New Drug (IND) application or Chemistry, Manufacturing, and Controls (CMC) sections of regulatory filings for **DBM-MMAF**-based ADCs, which contain comprehensive stability data.
- **Review Formulation Studies:** Look for scientific papers focused specifically on the formulation and forced degradation studies of auristatin-based linker-payloads.
- **Contact Suppliers Directly:** Inquire with technical support at companies like MedChemExpress for more detailed data or recommendations.

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## References

1. DBM-MMAF | Drug-Linker Conjugate for ADC [medchemexpress.com]
2. Antibody–Drug Conjugates (ADCs) Derived from Interchain ... [pmc.ncbi.nlm.nih.gov]

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